

Introduction: A Multifunctionally Substituted Benzyl Halide for Advanced Synthesis

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Compound of Interest

Compound Name: *3-Iodo-4-methoxy-5-nitrobenzyl bromide*

Cat. No.: *B15202704*

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3-Iodo-4-methoxy-5-nitrobenzyl bromide is a highly functionalized aromatic compound of significant interest in synthetic organic chemistry. Its unique substitution pattern, featuring a reactive benzyl bromide moiety alongside three distinct ring substituents—an electron-donating methoxy group and two potent electron-withdrawing groups (iodo and nitro)—makes it a sophisticated building block for complex molecular architectures. The strategic placement of these groups allows for a nuanced modulation of the benzylic position's reactivity and provides multiple handles for subsequent chemical transformations.

This guide, intended for the advanced chemical researcher, provides a comprehensive overview of **3-Iodo-4-methoxy-5-nitrobenzyl bromide**. It details a proposed synthetic pathway, explores the mechanistic principles governing its reactivity, outlines its potential applications, and establishes rigorous safety protocols for its handling.

Compound Identification and Properties

While a specific CAS number for **3-Iodo-4-methoxy-5-nitrobenzyl bromide** is not readily found in major chemical databases, this is common for specialized, non-commercial synthetic

intermediates. Its properties can be reliably predicted based on the known characteristics of similarly substituted benzyl halides.

Property	Predicted Value / Observation	Rationale and Supporting Data
Molecular Formula	C ₈ H ₇ BrINO ₃	Derived from the chemical structure.
Molecular Weight	387.96 g/mol	Calculated from the atomic weights of its constituent elements.
Appearance	Pale yellow to yellow crystalline solid	Similar nitro- and iodo-substituted aromatic compounds are typically colored crystalline solids at room temperature.[1]
Melting Point	>100 °C (estimated)	The presence of a nitro group and halogen substituents on an aromatic ring generally leads to a higher melting point due to increased molecular weight and intermolecular forces. For example, 4-Nitrobenzyl bromide has a melting point of 102-106°C.[2]
Solubility	Soluble in aprotic organic solvents (e.g., DCM, THF, Acetone); Insoluble in water.	The nonpolar aromatic structure dictates solubility in organic media, while the lack of hydrogen-bonding donor groups results in poor water solubility.
Reactivity	Potent Lachrymator; Reactive towards nucleophiles.	Benzyl bromides, particularly those activated by electron-withdrawing groups, are known lachrymators and are highly susceptible to nucleophilic substitution.[3][4]

Proposed Synthesis and Mechanistic Rationale

The synthesis of **3-Iodo-4-methoxy-5-nitrobenzyl bromide** is a multi-step process requiring careful control of regioselectivity. A logical and efficient pathway begins with a commercially available precursor, such as isovanillin (3-hydroxy-4-methoxybenzaldehyde), and proceeds through sequential nitration, iodination, reduction, and finally, benzylic bromination.

Overall Synthetic Workflow



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Caption: Proposed synthetic pathway from Isovanillin.

Step-by-Step Experimental Protocol

Step 1: Nitration of Isovanillin

- Objective: To introduce a nitro group onto the aromatic ring, directed by the existing hydroxyl and methoxy substituents.
- Protocol:
 - Cool a solution of isovanillin in concentrated sulfuric acid to 0°C in an ice-salt bath.
 - Add a nitrating mixture (concentrated nitric acid and sulfuric acid) dropwise, maintaining the temperature below 5°C. The hydroxyl and methoxy groups are ortho-, para-directing. The position ortho to the hydroxyl and meta to the methoxy group is sterically accessible and electronically activated for electrophilic aromatic substitution.
 - After the addition is complete, allow the reaction to stir at low temperature for 1-2 hours.
 - Carefully pour the reaction mixture onto crushed ice to precipitate the product, 3-hydroxy-4-methoxy-5-nitrobenzaldehyde.

- Filter the solid, wash thoroughly with cold water until the filtrate is neutral, and dry under vacuum.

Step 2: Iodination of the Nitrated Intermediate

- Objective: To replace the phenolic proton with an iodine atom via electrophilic halogenation.
- Protocol:
 - Dissolve the 3-hydroxy-4-methoxy-5-nitrobenzaldehyde from the previous step in a suitable solvent like acetic acid or ethanol.
 - Add iodine (I_2) and a co-oxidant such as iodic acid (HIO_3) or nitric acid. The co-oxidant is essential as it oxidizes I_2 to the more potent electrophilic species, I^+ , which is required for the iodination of the deactivated aromatic ring.
 - Heat the mixture under reflux for several hours until TLC analysis indicates the consumption of the starting material.
 - Cool the reaction mixture and quench with an aqueous solution of sodium thiosulfate to remove any unreacted iodine.
 - Extract the product, 3-Iodo-4-methoxy-5-nitrobenzaldehyde, with an organic solvent, wash the organic layer, dry it over anhydrous sulfate, and concentrate under reduced pressure. Purify via recrystallization or column chromatography.

Step 3: Reduction of the Aldehyde to a Benzyl Alcohol

- Objective: To selectively reduce the aldehyde functional group to a primary alcohol without affecting the nitro group.
- Protocol:
 - Dissolve the purified 3-Iodo-4-methoxy-5-nitrobenzaldehyde in a protic solvent like methanol or ethanol.
 - Cool the solution to 0°C and add sodium borohydride ($NaBH_4$) portion-wise. $NaBH_4$ is a mild reducing agent that chemoselectively reduces aldehydes and ketones in the

presence of more robust functional groups like nitroarenes.

- Stir the reaction at room temperature until the starting material is fully consumed.
- Quench the reaction by the slow addition of dilute acid (e.g., 1M HCl) to neutralize excess NaBH_4 .
- Extract the resulting 3-Iodo-4-methoxy-5-nitrobenzyl alcohol and purify as necessary.

Step 4: Bromination of the Benzyl Alcohol

- Objective: To convert the primary alcohol into the target benzyl bromide.
- Protocol (Appel Reaction Conditions):
 - Dissolve the benzyl alcohol and carbon tetrabromide (CBr_4) in an anhydrous aprotic solvent such as dichloromethane (DCM) or acetonitrile under an inert atmosphere (e.g., nitrogen or argon).
 - Cool the solution to 0°C and slowly add a solution of triphenylphosphine (PPh_3) in the same solvent. This combination forms the Appel-Reid reagent in situ, which efficiently converts alcohols to bromides via a nucleophilic substitution mechanism with minimal side reactions.
 - Allow the reaction to warm to room temperature and stir until completion.
 - Concentrate the reaction mixture and purify the crude product by flash column chromatography to isolate the final compound, **3-Iodo-4-methoxy-5-nitrobenzyl bromide**, separating it from triphenylphosphine oxide byproduct.

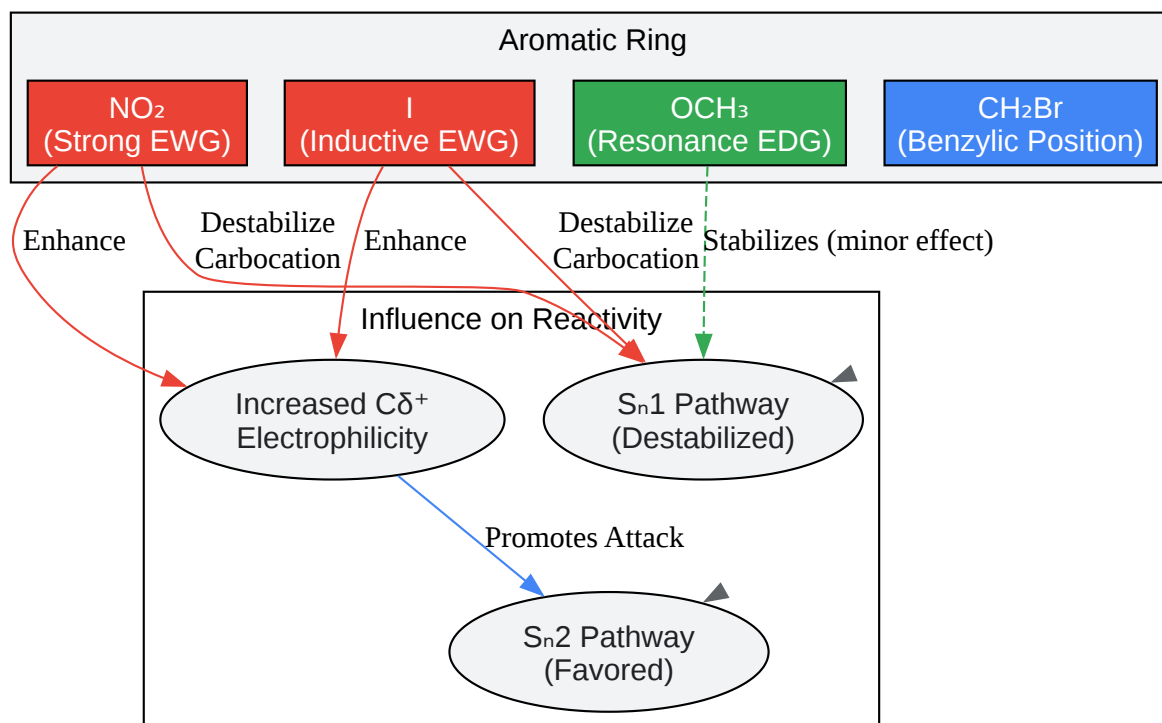
Reactivity and Mechanistic Insights

The reactivity of the benzylic carbon in **3-Iodo-4-methoxy-5-nitrobenzyl bromide** is a finely tuned balance of competing electronic effects from the ring substituents. Understanding these influences is critical for predicting its behavior in nucleophilic substitution reactions.

- Electron-Withdrawing Groups (EWG): The nitro ($-\text{NO}_2$) and iodo ($-\text{I}$) groups are potent EWGs. They destabilize the formation of a benzyl carbocation intermediate, which is the

hallmark of an S_N1 reaction pathway.[5] This destabilization significantly disfavors an S_N1 mechanism.

- **Electron-Donating Group (EDG):** The methoxy ($-OCH_3$) group is an EDG through resonance, which would typically stabilize a benzylic carbocation. However, its effect is outweighed by the two strong EWGs.
- **Implications for Reactivity:** The strong electron-withdrawing nature of the nitro and iodo groups makes the benzylic carbon highly electrophilic and susceptible to attack by nucleophiles. Consequently, nucleophilic substitution reactions are expected to proceed predominantly through an S_N2 mechanism. The transition state of an S_N2 reaction is stabilized by EWGs, which can help delocalize the developing electron density.



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Caption: Electronic effects on the benzylic position.

Key Applications in Research and Development

As a sophisticated building block, **3-iodo-4-methoxy-5-nitrobenzyl bromide** is primarily valuable as a synthetic intermediate.

- **Pharmaceutical Synthesis:** The benzyl bromide moiety is an excellent alkylating agent for introducing the substituted benzyl group onto heteroatoms (N, O, S) in pharmacologically active scaffolds. The nitro group can be readily reduced to an amine, providing a key functional handle for further derivatization in drug discovery programs.[\[1\]](#)
- **Protecting Group Chemistry:** While less common than p-nitrobenzyl (PNB) bromide, this compound could serve as a specialized protecting group for carboxylic acids or alcohols.[\[2\]](#) The iodo-substituent offers a potential site for cross-coupling reactions (e.g., Suzuki, Sonogashira) either before or after its use as a protecting group, adding a layer of synthetic versatility.
- **Materials Science:** The electron-deficient nature of the aromatic ring makes it a candidate for incorporation into materials with specific electronic or optical properties, such as charge-transfer complexes or nonlinear optical materials.

Safety and Handling

DANGER: **3-iodo-4-methoxy-5-nitrobenzyl bromide** should be treated as a hazardous chemical. Benzyl bromides are potent lachrymators and are corrosive, causing severe skin burns and eye damage.[\[3\]](#)[\[4\]](#)[\[6\]](#)

- **Personal Protective Equipment (PPE):** Always handle this compound inside a certified chemical fume hood. Wear a lab coat, chemical-resistant gloves (inspect before use), and chemical safety goggles with a face shield.[\[3\]](#)[\[4\]](#)
- **Handling:** Avoid inhalation of dust or vapors. Prevent contact with skin and eyes. Use appropriate tools to handle the solid and avoid creating dust.[\[7\]](#)
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong bases and oxidizing agents.
- **First Aid:**

- Eyes: Immediately flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[\[4\]](#)[\[6\]](#)
- Skin: Immediately wash the affected area with soap and plenty of water while removing contaminated clothing. Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)
- Disposal: Dispose of waste materials in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[\[3\]](#)

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